

# Protokoll zur Herstellung einer Ammoniumfumarat-Pufferlösung

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *fumarsaures Ammoniak*

Cat. No.: B079078

[Get Quote](#)

Anwendungs- und Protokollhinweise zur Herstellung einer Ammoniumfumarat-Pufferlösung

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Zusammenfassung: Dieses Dokument beschreibt ein detailliertes Protokoll für die Herstellung einer Ammoniumfumarat-Pufferlösung, einer in verschiedenen wissenschaftlichen Anwendungen, einschließlich der pharmazeutischen Analyse, nützlichen Pufferlösung. Das Protokoll umfasst die erforderlichen Reagenzien, die Ausrüstung, schrittweise Anweisungen für die Herstellung und die pH-Einstellung. Quantitative Daten werden zur einfachen Bezugnahme in einer Tabelle zusammengefasst. Zusätzlich wird ein schematischer Arbeitsablauf des Protokolls unter Verwendung der DOT-Sprache für Graphviz dargestellt.

## Einleitung

Ammoniumfumarat-Puffer sind aufgrund ihrer Flüchtigkeit und Kompatibilität mit massenspektrometrischen (MS) Anwendungen in der Hochleistungsflüssigkeitschromatographie (HPLC) und Kapillarelektrophorese (CE) von Vorteil. Die Pufferkapazität von Fumarat liegt aufgrund seiner beiden pKa-Werte in zwei sauren Bereichen. Dieses Protokoll beschreibt die Herstellung einer Ammoniumfumarat-Pufferlösung durch Titration von Fumarsäure mit Ammoniumhydroxid.

## Quantitative Daten

Die physikalisch-chemischen Eigenschaften von Fumarsäure sind für die Pufferherstellung entscheidend.

Eigenschaft	Wert	Referenz
Summenformel	C <sub>4</sub> H <sub>4</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molmasse	116.07 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
pK <sub>a1</sub>	~3.0	<a href="#">[1]</a> <a href="#">[2]</a>
pK <sub>a2</sub>	~4.4 - 4.5	<a href="#">[1]</a> <a href="#">[2]</a>
Löslichkeit in Wasser (25 °C)	~6.3 g/L	

## Experimentelles Protokoll

Dieses Protokoll beschreibt die Herstellung von 1 Liter einer 100 mM Ammoniumfumarat-Pufferlösung. Die Konzentration kann je nach Anwendungsbedarf angepasst werden.

## Benötigte Materialien

- Reagenzien:
  - Fumarsäure (Reinheit ≥ 99%)
  - Ammoniumhydroxidlösung (28-30% NH<sub>3</sub> in H<sub>2</sub>O)
  - Deionisiertes Wasser (Typ I oder HPLC-Qualität)
- Ausrüstung:
  - Analysenwaage
  - 1-Liter-Becherglas
  - 1-Liter-Messzylinder
  - 1-Liter-Messkolben

- Magnetrührer und Rührfisch
- pH-Meter mit kalibrierter Elektrode
- Glaspipetten oder Mikropipetten
- Sicherheitsausrüstung (Schutzbrille, Laborkittel, Handschuhe)

## Herstellung der Pufferlösung

- Abwiegen der Fumarsäure: Wiegen Sie 11,61 g Fumarsäure (für eine Endkonzentration von 100 mM in 1 L) ab und geben Sie diese in ein 1-Liter-Becherglas.
- Wasser hinzufügen: Geben Sie ca. 800 ml deionisiertes Wasser in das Becherglas.
- Lösen der Fumarsäure: Fumarsäure ist in Wasser schwer löslich. Beginnen Sie mit dem Rühren der Suspension mit einem Magnetrührer.
- pH-Einstellung:
  - Beginnen Sie unter ständigem Rühren und Überwachung mit einem kalibrierten pH-Meter tropfenweise mit der Zugabe von Ammoniumhydroxidlösung (28-30%).
  - Die Fumarsäure löst sich auf, wenn die Lösung durch die Zugabe von Ammoniumhydroxid basischer wird und das lösliche Ammoniumfumaratsalz bildet.
  - Setzen Sie die Zugabe von Ammoniumhydroxid fort, bis der gewünschte pH-Wert erreicht ist. Der effektive Pufferbereich liegt um die pKa-Werte (pH  $3,0 \pm 1$  und pH  $4,5 \pm 1$ ).
- Endvolumen anpassen: Überführen Sie die gelöste Pufferlösung quantitativ in einen 1-Liter-Messkolben. Spülen Sie das Becherglas mit einer kleinen Menge deionisiertem Wasser, um sicherzustellen, dass die gesamte Lösung überführt wird, und geben Sie das Spülwasser in den Messkolben. Füllen Sie den Messkolben bis zur 1-Liter-Marke mit deionisiertem Wasser auf.
- Mischen und Lagern: Verschließen Sie den Messkolben und mischen Sie die Lösung gründlich durch mehrmaliges Umkehren. Lagern Sie die Pufferlösung in einem deutlich

beschrifteten, dicht verschlossenen Behälter bei Raumtemperatur oder gekühlt, um mikrobielles Wachstum zu verhindern.

## Diagramm des Arbeitsablaufs

Das folgende Diagramm zeigt den Arbeitsablauf für die Herstellung der Ammoniumfumarat-Pufferlösung.

Abbildung 1: Arbeitsablauf zur Herstellung von Ammoniumfumarat-Puffer.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Fumaric Acid | C4H4O4 | CID 444972 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. support.waters.com [support.waters.com]
- To cite this document: BenchChem. [Protokoll zur Herstellung einer Ammoniumfumarat-Pufferlösung]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079078#protokoll-zur-herstellung-einer-ammoniumfumarat-pufferl-sung]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)